

A Technical Guide to L-Prolinol: Commercial Availability, Purity, and Analytical Protocols

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Compound of Interest

Compound Name: **L-Prolinol**

Cat. No.: **B019643**

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Abstract

L-Prolinol, a chiral amino alcohol derived from the natural amino acid L-proline, is a critical building block in modern organic synthesis and drug development. Its rigid pyrrolidine scaffold and stereogenic center make it an invaluable chiral auxiliary and a precursor for sophisticated ligands and organocatalysts. This technical guide provides a comprehensive overview of the commercial availability and purity of **L-Prolinol**, detailed experimental protocols for its analysis, and insights into its synthesis and applications, particularly in asymmetric synthesis.

Introduction

L-Prolinol, with the chemical name (S)-(+)-2-(Hydroxymethyl)pyrrolidine, is a versatile chiral building block extensively used in the synthesis of pharmaceuticals and other fine chemicals.^[1] Its significance is underscored by its role as a key intermediate in the synthesis of compounds like Physostigmine, which is utilized in the management of Alzheimer's disease.^[2] The stereochemical integrity of **L-Prolinol** is paramount for its applications, necessitating high purity standards and robust analytical methods for its characterization. This guide serves as a technical resource for professionals in research and drug development, offering detailed information on sourcing, evaluating, and utilizing **L-Prolinol**.

Commercial Availability and Purity

L-Prolinol is readily available from a multitude of chemical suppliers globally, with a significant number of manufacturers based in China, India, the United States, and Europe.^{[3][4][5][6][7][8]} The compound is offered in various purity grades, typically ranging from 95% to over 99%. For applications in pharmaceutical synthesis, a purity of $\geq 99.0\%$ is often the industry standard to minimize the presence of impurities that could interfere with subsequent reactions or pose health risks.^[9]

Common impurities may include the D-enantiomer, residual starting materials from synthesis (e.g., L-proline), and by-products.^[9] The purity is typically determined by Gas Chromatography (GC) or High-Performance Liquid Chromatography (HPLC).^[3]

Table 1: Commercial Availability and Purity of **L-Prolinol** from a Selection of Suppliers

Supplier Category	Representative Suppliers	Country of Origin (Primary)	Available Purity Grades	Analytical Methods Cited
Manufacturers & Large-Scale Suppliers	Shandong Welt Chem. Co., Ltd. [3], YuChen Biological Medicine[3], COLORCOM LTD.[7]	China	≥98%, ≥99%	GC, HPLC
Research & Laboratory Suppliers	TCI (Tokyo Chemical Industry)[10], Thermo Fisher Scientific (Alfa Aesar)[9][11], Manchester Organics[6], Spectrum Chemical[8], Aapptec Peptides[12]	Global	>97%, 95%, 96%, 99%	GC, Specific Rotation, Refractive Index
Chemical Marketplaces & Directories	ChemicalBook[2] [3], LookChem[7], ChemNet[5]	Global	Wide range of purities listed	Varies by supplier

Note: This table is a representative summary and not exhaustive. Purity and availability are subject to change and should be confirmed with the respective supplier. A Certificate of Analysis (CoA) should be requested for lot-specific data.

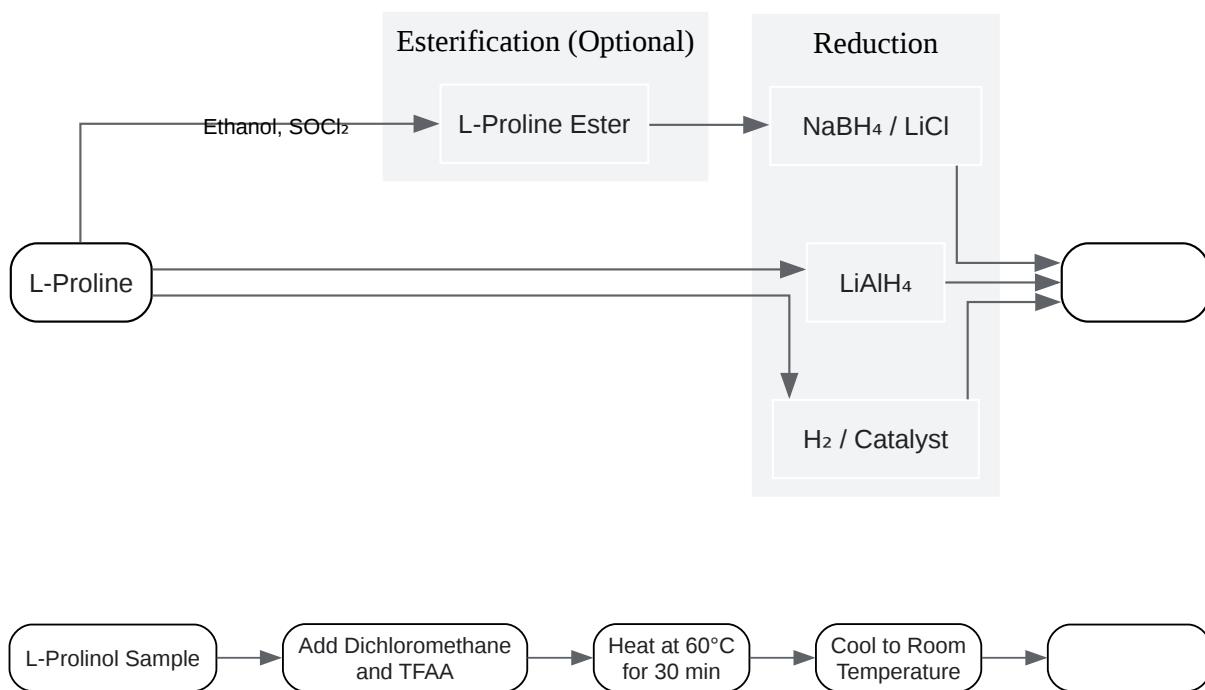
Synthesis and Potential Impurities

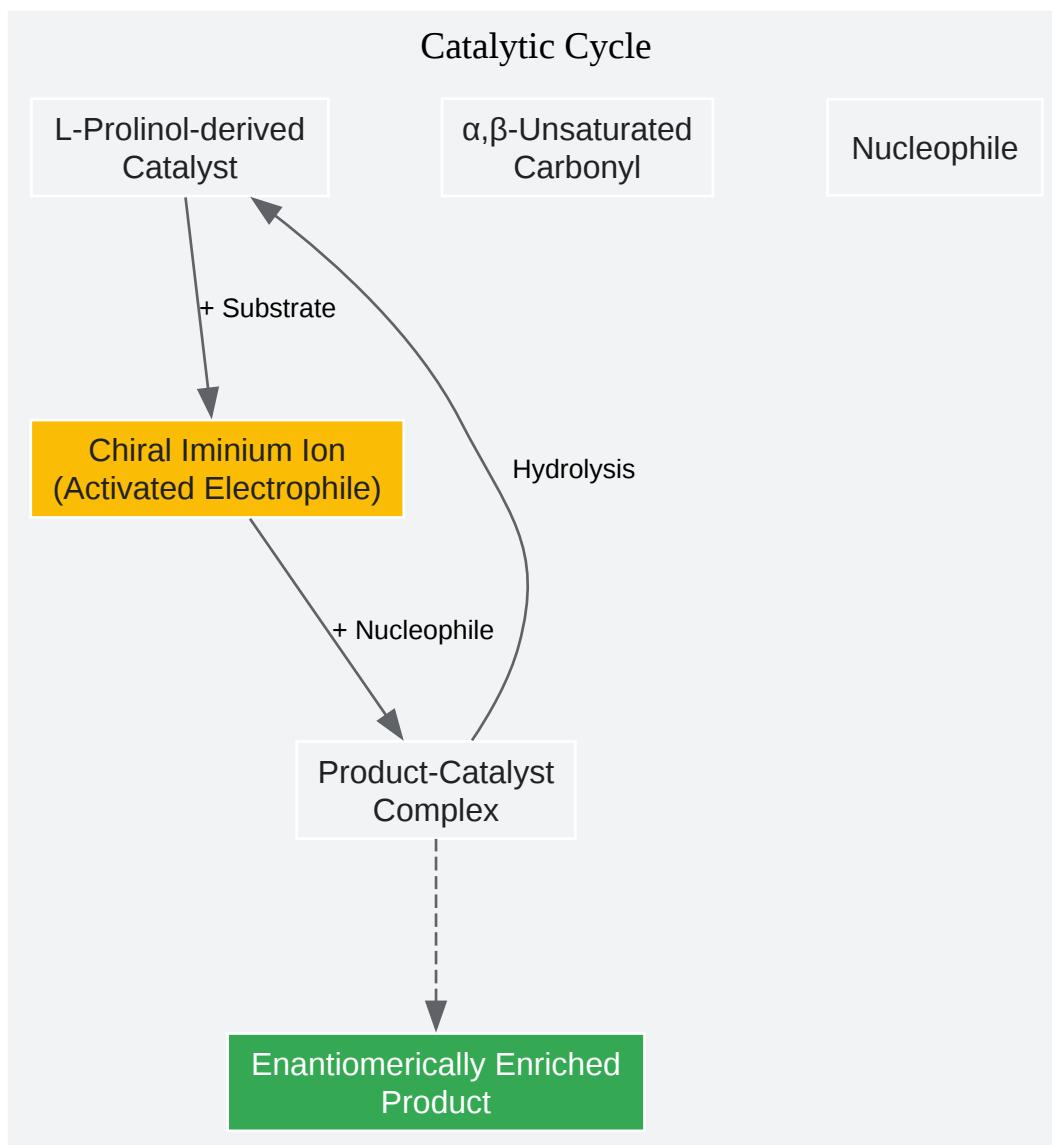
The most common laboratory and industrial synthesis of **L-Prolinol** involves the reduction of L-proline or its esters.[13] Understanding the synthesis route is crucial for anticipating potential

impurities.

Common Synthesis Routes

- Lithium Aluminum Hydride (LiAlH₄) Reduction: A widely used method for the reduction of the carboxylic acid group of L-proline to the corresponding alcohol. This method is highly efficient but requires stringent anhydrous conditions and careful handling of the pyrophoric LiAlH₄.^[14]
- Sodium Borohydride (NaBH₄) Reduction: A milder and safer alternative to LiAlH₄, sodium borohydride is often used to reduce an ester derivative of L-proline (e.g., L-proline ethyl ester). This method may involve the use of additives like lithium chloride to enhance the reactivity of NaBH₄.^{[13][15]}
- High-Pressure Hydrogenation: An industrial-scale method that involves the catalytic hydrogenation of L-proline under high pressure. This method is environmentally benign but requires specialized equipment.^[13]





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- To cite this document: BenchChem. [A Technical Guide to L-Prolinol: Commercial Availability, Purity, and Analytical Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b019643#commercial-availability-and-purity-of-l-prolinol\]](https://www.benchchem.com/product/b019643#commercial-availability-and-purity-of-l-prolinol)

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